

Application Notes and Protocols for Thulium-Doped Solid-State Laser Gain Media

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Compound of Interest

Compound Name: Thulium sulfate

Cat. No.: B1580485

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Prepared for: Researchers, scientists, and drug development professionals.

Introduction

Thulium-doped solid-state lasers are a significant class of infrared lasers, primarily operating in the eye-safe spectral region around 2 μm . This wavelength is of particular interest for a variety of applications, including medical surgery, remote sensing, and materials processing, due to its strong absorption in water.[1][2] While a variety of host materials can be doped with thulium ions (Tm^{3+}), this document will focus on Thulium-doped Yttrium Aluminum Garnet (Tm:YAG), a widely utilized and well-characterized gain medium. An initial investigation into **thulium sulfate** as a solid-state laser gain medium did not yield evidence of its common use in this application. Its applications are more prevalent in areas such as luminescent materials and catalysis. Therefore, Tm:YAG will be presented as a representative and highly relevant example of a thulium-doped solid-state laser gain medium.

Tm:YAG lasers are known for their high quantum efficiency, which can be attributed to a cross-relaxation process between adjacent Tm^{3+} ions.[2][3] This process allows for the generation of two upper laser level ions for a single pump photon absorbed, leading to potentially high slope efficiencies.[2][3]

Properties of Tm:YAG as a Laser Gain Medium

Tm:YAG combines the excellent thermo-mechanical and optical properties of the YAG host crystal with the favorable spectroscopic characteristics of the thulium ion. The material can be

efficiently pumped by commercially available laser diodes in the 785 nm range.[2]

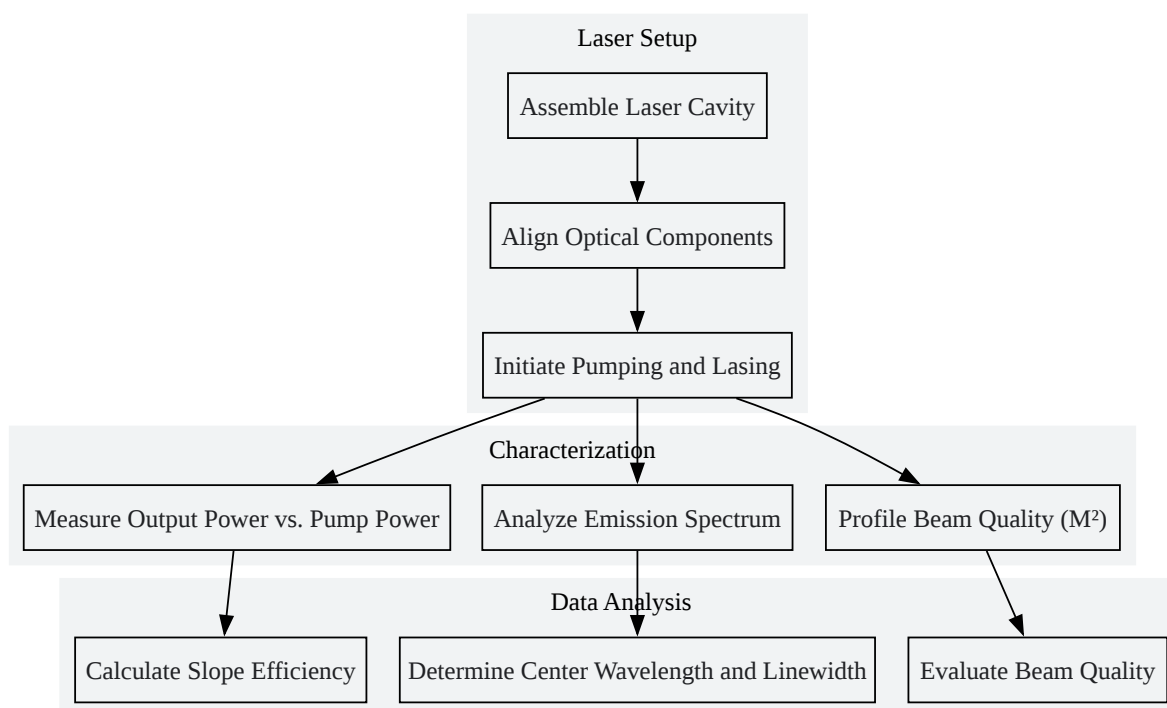
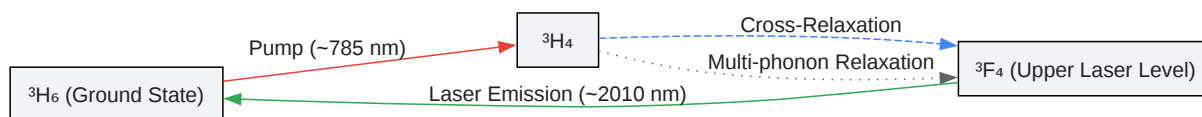
Spectroscopic and Lasing Characteristics

The following table summarizes key spectroscopic and laser performance parameters for Tm:YAG, compiled from various sources. These values can vary depending on the specific crystal quality, doping concentration, and experimental setup.

Property	Value	Reference(s)
Crystal Structure	Cubic	[4]
Dopant Ion	Tm ³⁺	[5]
Typical Doping Concentration	2 - 8 at.%	[6][7]
Pump Wavelength	~785 nm	[2]
Emission Wavelength	~2010 nm	[1]
Upper State Lifetime (³ F ₄)	~10 ms	[8]
Emission Cross Section	$2.2 \times 10^{-21} \text{ cm}^2$	[3]
Thermal Conductivity	14 W/m/K @ 20°C	[4]
Refractive Index	1.83 @ 632 nm	[3]
Maximum Reported Output Power	115 W (cw)	[9]
Typical Slope Efficiency	30 - 65%	[10][11][12]

Energy Level Scheme and Pumping Mechanism

The operation of a Tm:YAG laser is based on the electronic transitions within the Tm³⁺ ion. The diagram below illustrates the relevant energy levels and the pumping scheme.



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References

- 1. azooptics.com [azooptics.com]
- 2. Tm:YAG | Defense.flir.com [defense.flir.com]
- 3. Tm:YAG | Crytur [crytur.com]
- 4. Tm:YAG(Thulium-doped yttrium aluminum garnet) - Laser Crystal - Gain Medium - Customized Products - TaorLab - Laboratory Equipment Supplier [taorlab.com]
- 5. researchgate.net [researchgate.net]
- 6. hilase.cz [hilase.cz]
- 7. spiedigitallibrary.org [spiedigitallibrary.org]
- 8. Intracavity-pumped 2.09- μm Ho:YAG laser [opg.optica.org]
- 9. researchgate.net [researchgate.net]
- 10. Double-pass-pumped Tm:YAG laser with a simple cavity configuration [opg.optica.org]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
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